

# A Technical Overview of 2-Bromobenzyl Mercaptan: Molecular Properties

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## Compound of Interest

Compound Name: 2-Bromobenzyl mercaptan

Cat. No.: B115497

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This document provides a concise technical summary of the core molecular properties of **2-Bromobenzyl mercaptan** (CAS RN: 143888-85-1), a compound of interest in synthetic chemistry and drug discovery. The following sections detail its fundamental chemical identifiers, methodologies for their determination, and a logical representation of their relationship.

## Core Molecular Data

**2-Bromobenzyl mercaptan**, also known as (2-Bromophenyl)methanethiol, is a thiol derivative containing a brominated benzene ring. Its fundamental molecular properties are essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results. The key quantitative data are summarized below.

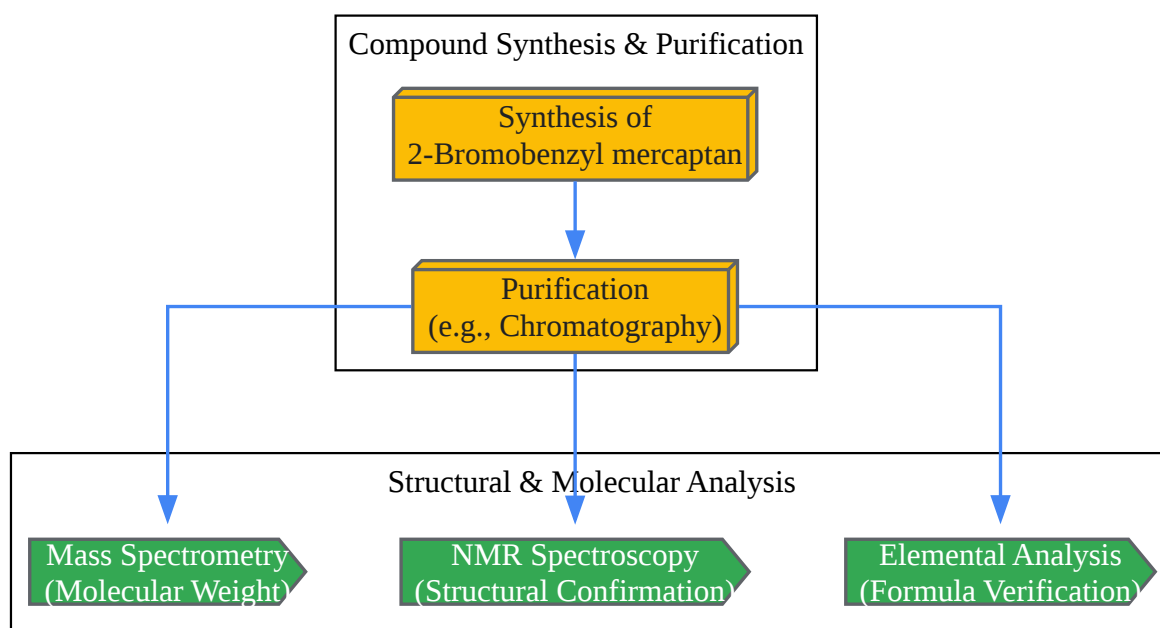
| Property         | Value  | Reference |
|------------------|--|-----------|
| Chemical Formula | C <sub>7</sub> H <sub>7</sub> BrS                          | [1]       |
| Molecular Weight | 203.10 g/mol   | [1]       |
| Synonyms         | (2-Bromophenyl)methanethiol,<br>2-Bromobenzenemethanethiol |           |
| CAS Number       | 143888-85-1  | [1][2]    |

## Experimental Determination Protocols

The molecular formula and weight of a compound like **2-Bromobenzyl mercaptan** are determined through standard, high-precision analytical techniques.

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. In a typical workflow, the sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio ( $m/z$ ). High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to deduce the elemental composition and confirm the molecular formula.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, sulfur) within the compound. The experimentally determined percentages are compared against the theoretical percentages calculated from the proposed chemical formula ( $C_7H_7BrS$ ) to verify its accuracy.

The diagram below illustrates the standard workflow for characterizing a chemical compound to confirm its identity and structure.

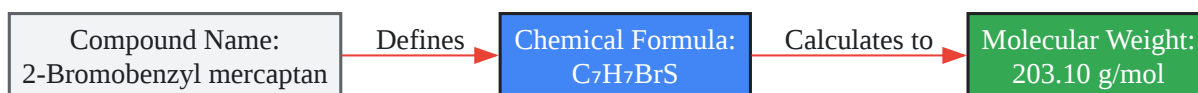


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Standard experimental workflow for chemical characterization.

## Logical Data Relationship

The identity of a chemical compound is established by the logical connection between its name, its elemental composition (formula), and its mass (molecular weight). This relationship is fundamental to all chemical analysis.



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Relationship between compound name, formula, and molecular weight.

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## References

- 1. 2-Bromobenzyl mercaptan 97 143888-85-1 [sigmaaldrich.com]
- 2. 2-Bromobenzyl mercaptan | 143888-85-1 [chemicalbook.com]
- To cite this document: BenchChem. [A Technical Overview of 2-Bromobenzyl Mercaptan: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b115497#2-bromobenzyl-mercaptan-molecular-weight-and-formula]

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